

A Comprehensive Technical Guide to [(4-Bromo-3-fluorophenyl)methyl]dimethylamine

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Compound of Interest

Compound Name:	[(4-Bromo-3-fluorophenyl)methyl]dimethylamine
CAS No.:	1346555-50-7
Cat. No.:	B1450152

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

[(4-Bromo-3-fluorophenyl)methyl]dimethylamine, systematically known as 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine, is a halogenated and fluorinated benzylamine derivative. This guide provides an in-depth analysis of its chemical identity, structural elucidation, synthesis, and potential applications, particularly as a versatile building block in medicinal chemistry and drug discovery. The strategic placement of bromo and fluoro substituents on the phenyl ring, combined with the dimethylaminomethyl moiety, offers unique physicochemical properties that are of significant interest in the design of novel therapeutic agents. This document serves as a technical resource, consolidating available data and outlining detailed protocols for its synthesis and characterization.

Nomenclature and Chemical Structure

The formal IUPAC name for the compound is 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine. This name is derived from the methanamine backbone, substituted with a 4-bromo-3-fluorophenyl group at the carbon atom and two methyl groups at the nitrogen atom.

Structural Representation

The chemical structure of 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine is characterized by a benzene ring substituted with a bromine atom at position 4 and a fluorine atom at position 3. A dimethylaminomethyl group $[-CH_2N(CH_3)_2]$ is attached to position 1 of the phenyl ring.

Caption: 2D structure of 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine.

Physicochemical Properties

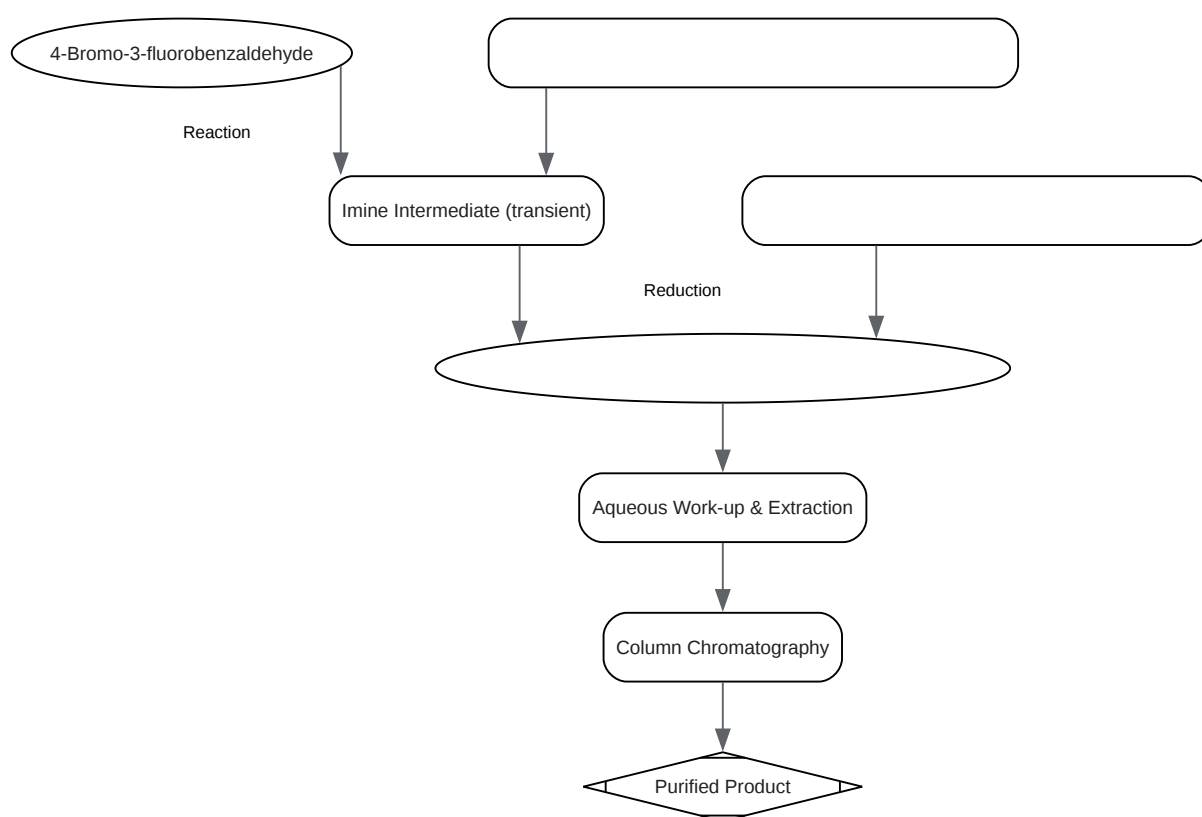
While specific experimental data for 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine is not widely published, properties can be estimated based on closely related analogs such as 4-Bromo-N,N-dimethylaniline.

Property	Value (Analog: 4-Bromo-N,N-dimethylaniline)	Reference
Molecular Formula	C ₉ H ₁₁ BrFN	-
Molecular Weight	232.10 g/mol	-
Melting Point	52 - 54 °C	
Boiling Point	264 °C	
Appearance	Expected to be a solid at room temperature	Inferred
Solubility	Expected to be soluble in organic solvents like dichloromethane, ethyl acetate, and methanol	Inferred

Synthesis and Purification

The synthesis of 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine can be achieved through the reductive amination of 4-bromo-3-fluorobenzaldehyde with dimethylamine. This method is a standard and efficient route for the preparation of N,N-disubstituted benzylamines.

Proposed Synthetic Pathway



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Caption: Proposed synthetic workflow for 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine.

Detailed Experimental Protocol

Materials:

- 4-Bromo-3-fluorobenzaldehyde
- Dimethylamine solution (e.g., 2M in THF) or Dimethylamine hydrochloride
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Triethylamine (if using dimethylamine hydrochloride)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- **Reaction Setup:** To a solution of 4-bromo-3-fluorobenzaldehyde (1.0 eq) in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon), add dimethylamine solution (1.2 eq). If using dimethylamine hydrochloride, add triethylamine (1.5 eq) to the mixture.
- **Imine Formation:** Stir the reaction mixture at room temperature for 1-2 hours to facilitate the formation of the transient imine intermediate.
- **Reduction:** Slowly add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture. The addition should be controlled to manage any effervescence.
- **Reaction Monitoring:** Stir the reaction at room temperature overnight. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed.

- **Work-up:** Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution. Separate the organic layer.
- **Extraction:** Extract the aqueous layer with DCM (3 x volume of aqueous layer). Combine the organic layers.
- **Drying and Concentration:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel, using a gradient of hexanes and ethyl acetate as the eluent, to afford the pure 1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine.

Spectroscopic Characterization

The structural confirmation of the synthesized compound is crucial. The following spectroscopic data are predicted based on the analysis of structurally similar compounds.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the benzylic methylene protons, and the N-methyl protons.

- **Aromatic Protons:** The three aromatic protons will appear as a complex multiplet in the range of δ 7.0-7.6 ppm. The coupling patterns will be influenced by both the bromine and fluorine substituents.
- **Benzylic Protons (-CH₂-):** A singlet is expected around δ 3.4-3.6 ppm, corresponding to the two benzylic protons.
- **N-Methyl Protons (-N(CH₃)₂):** A sharp singlet for the six equivalent protons of the two methyl groups is anticipated around δ 2.2-2.4 ppm.

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the carbon framework of the molecule.

- **Aromatic Carbons:** Six signals are expected in the aromatic region (δ 110-165 ppm). The carbon attached to the fluorine will show a large one-bond C-F coupling constant. The carbon attached to the bromine will also have a characteristic chemical shift.
- **Benzylic Carbon (-CH₂-):** A signal for the benzylic carbon is expected around δ 63-65 ppm.
- **N-Methyl Carbons (-N(CH₃)₂):** A signal for the two equivalent methyl carbons should appear around δ 45-47 ppm.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present.

- C-H stretching (aromatic): $\sim 3050\text{-}3100\text{ cm}^{-1}$
- C-H stretching (aliphatic): $\sim 2800\text{-}3000\text{ cm}^{-1}$
- C-N stretching: $\sim 1000\text{-}1250\text{ cm}^{-1}$
- C-Br stretching: $\sim 500\text{-}600\text{ cm}^{-1}$
- C-F stretching: $\sim 1000\text{-}1400\text{ cm}^{-1}$ [\[1\]](#)
- Aromatic C=C bending: $\sim 1450\text{-}1600\text{ cm}^{-1}$

Mass Spectrometry

Mass spectrometry will confirm the molecular weight of the compound. The presence of bromine will result in a characteristic isotopic pattern (M and M+2 peaks of nearly equal intensity).

- Expected [M]⁺: m/z 231
- Expected [M+2]⁺: m/z 233

Applications in Research and Drug Development

Substituted benzylamines are a cornerstone in medicinal chemistry due to their ability to interact with a wide range of biological targets.[\[2\]](#)[\[3\]](#) The unique substitution pattern of 1-(4-

Bromo-3-fluorophenyl)-N,N-dimethylmethanamine makes it a valuable scaffold for the synthesis of novel compounds with potential therapeutic applications.

- **Scaffold for Bioactive Molecules:** The bromo and fluoro substituents provide sites for further chemical modification through cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the rapid generation of diverse compound libraries.
- **Neurological and Psychiatric Drug Discovery:** The benzylamine core is present in many centrally acting agents. The lipophilicity and electronic properties imparted by the halogen substituents can modulate blood-brain barrier penetration and target engagement.
- **Oncology Research:** Fluorinated and brominated aromatic compounds are frequently incorporated into kinase inhibitors and other anti-cancer agents to enhance binding affinity and metabolic stability.^{[4][5]}

Safety and Handling

Based on the Safety Data Sheet for the closely related compound 4-Bromo-N,N-dimethylaniline, the following safety precautions should be observed.

- **Hazard Statements:** Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation.
- **Precautionary Measures:**
 - Wear protective gloves, protective clothing, eye protection, and face protection.
 - Use only in a well-ventilated area or under a fume hood.
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
 - Wash skin thoroughly after handling.
 - Do not eat, drink, or smoke when using this product.
- **First Aid:**
 - If swallowed: Call a poison center or doctor. Rinse mouth.

- If on skin: Wash with plenty of water.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Conclusion

1-(4-Bromo-3-fluorophenyl)-N,N-dimethylmethanamine is a valuable chemical entity with significant potential as a building block in the synthesis of complex molecules for drug discovery and materials science. Its synthesis via reductive amination is a robust and scalable method. While detailed experimental data for this specific compound is limited, its properties and reactivity can be reliably inferred from closely related analogs. This guide provides a comprehensive overview to support researchers in the synthesis, characterization, and application of this versatile compound.

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